

1-(3-Aminopropyl)imidazole chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-Aminopropyl)imidazole

Cat. No.: B109541

[Get Quote](#)

An In-depth Technical Guide to 1-(3-Aminopropyl)imidazole

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **1-(3-Aminopropyl)imidazole**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Identification

1-(3-Aminopropyl)imidazole is a heterocyclic compound featuring an imidazole ring substituted with an aminopropyl group. This structure imparts both basicity, from the primary amine and the imidazole nitrogen, and potential for hydrogen bonding, making it a versatile building block in chemical synthesis.

Chemical Structure:

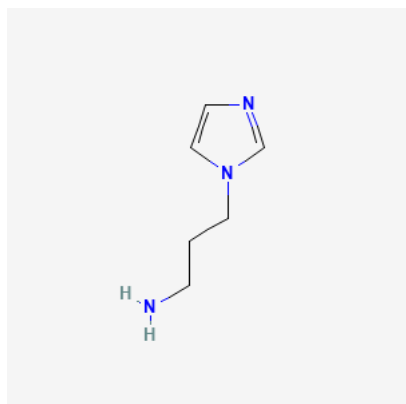


Figure 1. 2D Chemical Structure of **1-(3-Aminopropyl)imidazole**.

Chemical Identifiers

Identifier	Value
CAS Number	5036-48-6[1][2][3]
Molecular Formula	C ₆ H ₁₁ N ₃ [1][3][4]
Molecular Weight	125.17 g/mol [1][2][4]
IUPAC Name	3-(1H-imidazol-1-yl)propan-1-amine[5]
Synonyms	N-(3-Aminopropyl)imidazole, 1H-Imidazole-1-propanamine, 3-(1-Imidazolyl)-1-propylamine[1][3][6]
InChI	1S/C6H11N3/c7-2-1-4-9-5-3-8-6-9/h3,5-6H,1-2,4,7H2[2][3]
InChIKey	KDHWOCLBMVSZPG-UHFFFAOYSA-N[1][2][3]

| SMILES | NCCCN1ccnc1[2][7] |

Physicochemical and Spectroscopic Properties

1-(3-Aminopropyl)imidazole is a clear, colorless liquid at room temperature.[4][8] It is miscible with water.[4]

Physicochemical Properties

Property	Value
Appearance	Clear colorless liquid[4][8]
Melting Point	-68 °C[4][8]
Boiling Point	296 °C[4][8]
Density	1.049 g/mL at 25 °C[2][4]
Refractive Index (n _{20/D})	1.519[2][4]
Flash Point	>110 °C (>230 °F)[4]
Water Solubility	Miscible[4]

| pKa | 9.08 ± 0.10 (Predicted)[4] |

Spectroscopic Data Infrared (IR) and mass spectrometry data for **1-(3-Aminopropyl)imidazole** are available through the NIST Chemistry WebBook.[1][3]

Synthesis Protocols

A common industrial synthesis method involves a two-step process starting from imidazole and acrylonitrile.[9]

Experimental Protocol: Two-Step Synthesis[9]

Step 1: Cyanoethylation of Imidazole

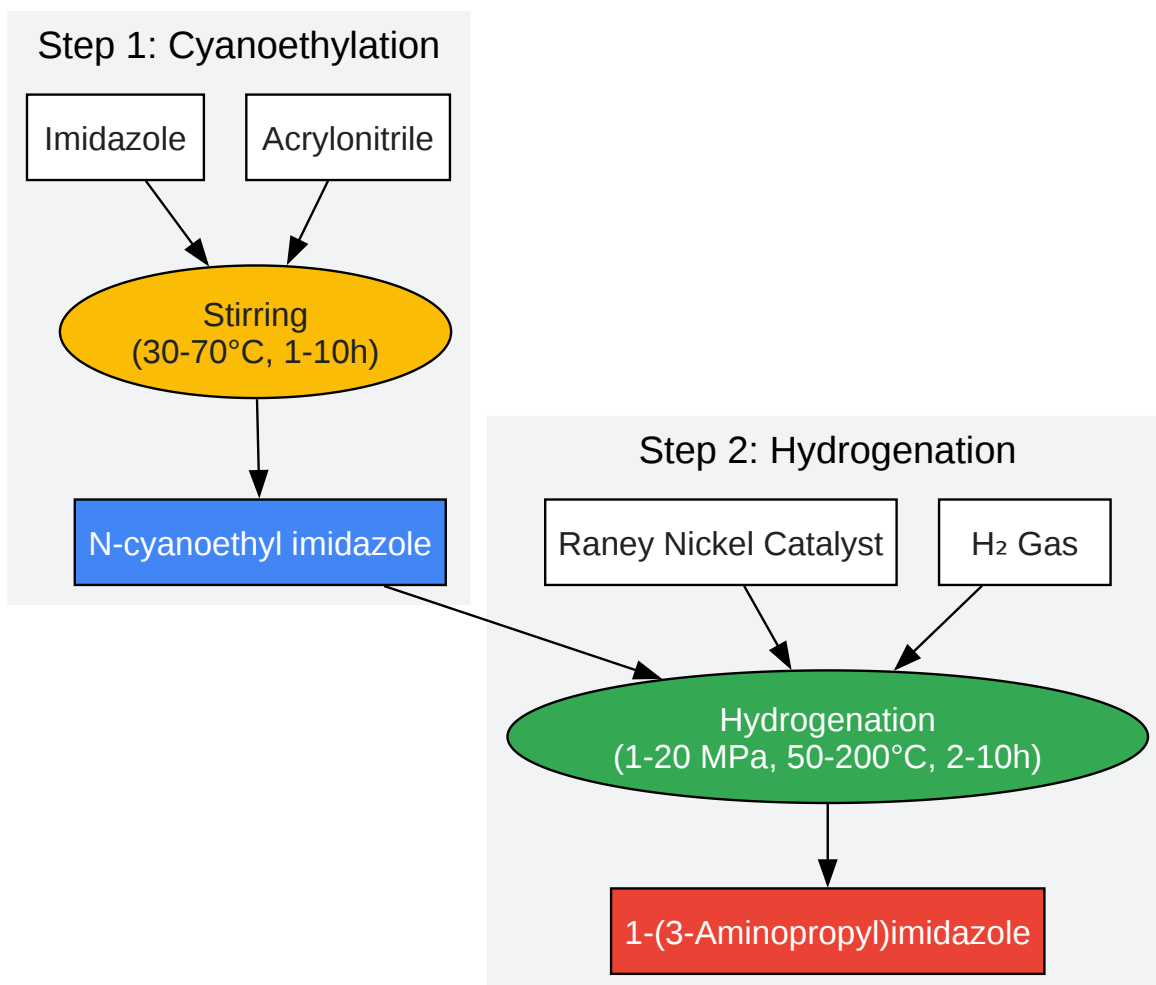
- **Reactants:** Imidazole and acrylonitrile are used as the primary raw materials. The molar ratio of imidazole to acrylonitrile typically ranges from 1:1 to 1:5.[9]
- **Reaction Conditions:** The reactants are stirred in a suitable solvent. The reaction is carried out at a temperature between 30°C and 70°C for 1 to 10 hours.[9]
- **Product:** This step yields N-cyanoethyl imidazole.

Step 2: Hydrogenation of N-cyanoethyl imidazole

- Catalyst: Raney nickel is used as the catalyst for the reduction.[9]
- Reaction Conditions: The N-cyanoethyl imidazole intermediate is subjected to hydrogenation. The reaction is conducted under a hydrogen pressure of 1–20 MPa and a temperature of 50–200°C, with stirring for 2–10 hours.[9] A more specific condition mentioned is a hydrogen pressure of 10 MPa at 125°C for 5 hours.[9]
- Final Product: The hydrogenation of the nitrile group yields the primary amine, resulting in the final product, **1-(3-Aminopropyl)imidazole**.

This method is noted for its use of readily available raw materials and mild reaction conditions.
[9]

Workflow for the Synthesis of 1-(3-Aminopropyl)imidazole



[Click to download full resolution via product page](#)

Caption: Synthesis workflow of **1-(3-Aminopropyl)imidazole**.

Biological and Chemical Applications

While the imidazole moiety is a core component of many biologically active molecules, including antifungal and anticancer agents, specific signaling pathway interactions for **1-(3-Aminopropyl)imidazole** itself are not extensively documented in the reviewed literature.^[10]^[11]^[12] The primary applications of this compound are as a chemical intermediate and a functional monomer.

Key Applications:

- **Curing Agent:** It serves as an excellent liquid imidazole curing agent for epoxy resins, offering high activity and a long pot life without crystallizing in cold conditions.[9]
- **Monomer for pH-Sensitive Polymers:** **1-(3-Aminopropyl)imidazole** is utilized in the synthesis of pH-sensitive polyaspartamide derivatives and amphiphilic polymers.[2][4] These smart polymers have applications in drug delivery systems, where a change in pH (e.g., in endosomal compartments or tumor microenvironments) can trigger the release of a therapeutic cargo.
- **Intermediate in Organic Synthesis:** It acts as a versatile building block for creating more complex molecules. For instance, it can be reacted with isocyanates to form urea derivatives, as demonstrated in the synthesis of phenylurea propyl imidazole (PUPI), a thermal latent curing agent.[13]

Safety and Handling

1-(3-Aminopropyl)imidazole is classified as a hazardous chemical and requires careful handling.

Hazard Summary

Hazard Class	Statement
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.[6]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[6]
Serious Eye Damage	Category 1: Causes serious eye damage.[6]

| Aquatic Hazard | Harmful to aquatic organisms with long-lasting effects.[6][14] |

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation.[14]

- Personal Protection:
 - Eye/Face: Wear tight-sealing safety goggles and a face shield.[14]
 - Skin: Wear appropriate protective gloves and clothing to prevent skin exposure.[14]
 - Respiratory: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded.[14]
- Incompatible Materials: Avoid strong oxidizing agents.[6][14]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere.[6]

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[14]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician immediately.[14]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician immediately.[6][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(3-Aminopropyl)imidazole [webbook.nist.gov]

- 2. 1-(3-氨基丙基)咪唑 ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-(3-Aminopropyl)imidazole [webbook.nist.gov]
- 4. N-(3-Aminopropyl)-imidazole | 5036-48-6 [chemicalbook.com]
- 5. A14169.30 [thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. 1-(3-aminopropyl)imidazole [stenutz.eu]
- 8. 1-(3-Aminopropyl)imidazole, CAS No. 5036-48-6 - iChemical [ichemical.com]
- 9. CN103450090A - Method for preparing N-(3-aminopropyl) imidazole - Google Patents [patents.google.com]
- 10. Synthesis and Biological Evaluation of Novel Imidazole Derivatives as Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 11. imp.kiev.ua [imp.kiev.ua]
- 12. longdom.org [longdom.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. fishersci.com [fishersci.com]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [1-(3-Aminopropyl)imidazole chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109541#1-3-aminopropyl-imidazole-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com